

Best practices for handling and storing Levophaceterane powder

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Compound of Interest

Compound Name: Levophaceterane

Cat. No.: B1675099

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Technical Support Center: Levophaceterane

This technical support center provides essential guidance for the safe handling and storage of **Levophaceterane** powder. Researchers, scientists, and drug development professionals should review this information before commencing any experimental work.

Frequently Asked Questions (FAQs)

Q1: What is **Levophaceterane**?

A1: **Levophaceterane** (also known as Lidépran or Phacéterane) is a psychostimulant that was developed in the 1950s.^[1] It has been used as an antidepressant and anorectic.^[1] Chemically, it is the reverse ester of methylphenidate and inhibits the uptake of norepinephrine and dopamine.^{[1][2]} The levorotatory enantiomer is specifically the (R,R) form.^[3]

Q2: What are the primary hazards associated with **Levophaceterane** powder?

A2: As a potent psychoactive compound, **Levophaceterane** should be handled with care.^[4] The primary risks are associated with inhalation and dermal exposure. Similar piperidine-based compounds can be toxic if they come into contact with skin or are inhaled.^{[5][6]} It is also crucial to prevent the formation of dust clouds, which can be an explosion hazard.^[7]

Q3: What are the recommended storage conditions for **Levophaceterane** powder and its solutions?

A3: Proper storage is critical to maintain the stability of **Levophaceterane**. For stock solutions, it is recommended to store them sealed and away from moisture.^[2] The stability of the compound is dependent on the storage temperature.^[2]

Storage Condition	Duration	Notes
In Solvent		
-80°C	6 months	Sealed, away from moisture. ^[2]
-20°C	1 month	Sealed, away from moisture. ^[2]
Powder		
Room Temperature	See Certificate of Analysis	Keep in a dry, cool, and well-ventilated place in a tightly closed container. ^{[7][8]}

Q4: What personal protective equipment (PPE) is required when handling **Levophaceterane** powder?

A4: A double barrier of protection is recommended when handling potent compounds.^[4] This includes:

- Gloves: Nitrile gloves are essential.^[9]
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A clean lab coat should be worn.
- Respiratory Protection: A properly fitted respirator is advised, especially when handling larger quantities or when there is a risk of aerosolization.

Troubleshooting Guides

Problem: Inconsistent experimental results.

- Possible Cause 1: Compound Degradation. **Levophaceterane** is an ester and may be susceptible to hydrolysis, especially in non-anhydrous solvents or humid conditions.^{[10][11]}

[12]

- Solution: Prepare solutions fresh for each experiment. If storing stock solutions, follow the recommended temperature and duration guidelines.[2] Ensure all solvents are anhydrous.
- Possible Cause 2: Inaccurate Weighing. Due to its potency, small variations in the amount of **Levophaceterane** can lead to significant differences in experimental outcomes.
 - Solution: Use a calibrated analytical balance in a draft-free enclosure.

Problem: Difficulty dissolving the powder.

- Possible Cause: The hydrochloride salt of similar compounds can have specific solubility profiles.
 - Solution: Consult the product's data sheet for solubility information. Sonication may aid in dissolution.

Experimental Protocols

Protocol 1: Preparation of a Stock Solution

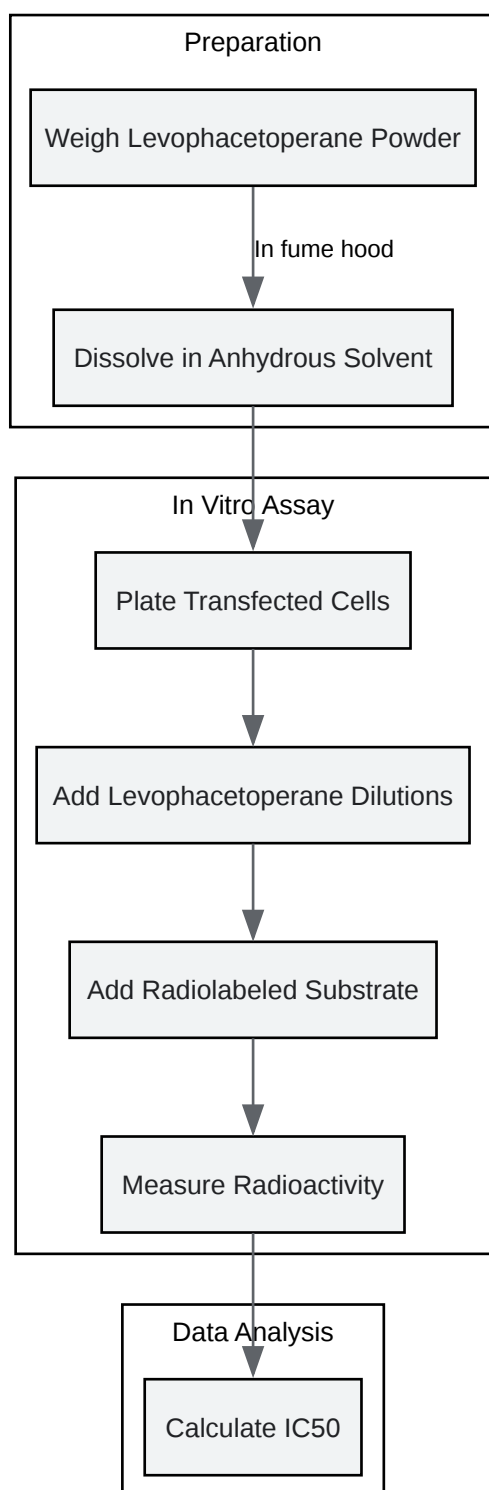
- Environment: Perform all work in a chemical fume hood or a powder containment hood.
- Weighing: Tare a clean, dry vial on a calibrated analytical balance. Carefully add the desired amount of **Levophaceterane** powder.
- Solubilization: Add the appropriate volume of solvent (e.g., DMSO) to the vial.
- Mixing: Gently vortex or sonicate the vial until the powder is completely dissolved.
- Storage: If not for immediate use, store the stock solution at -20°C or -80°C in a tightly sealed container.[2]

Protocol 2: In Vitro Norepinephrine/Dopamine Uptake Assay

This protocol is a general guideline. Specific cell lines and reagents may vary.

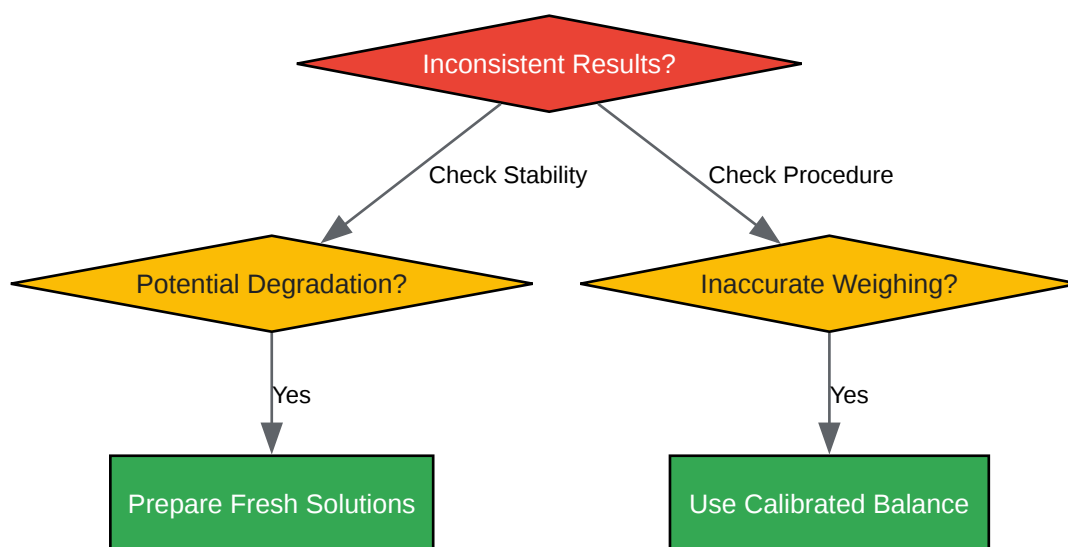
- Cell Culture: Plate appropriate cells (e.g., HEK293 cells transfected with norepinephrine or dopamine transporters) in a 96-well plate and grow to confluency.
- Compound Preparation: Prepare serial dilutions of **Levophacetoperane** from a stock solution in the appropriate assay buffer.
- Assay:
 - Wash the cells with assay buffer.
 - Add the **Levophacetoperane** dilutions to the wells and incubate for the desired time.
 - Add a radiolabeled substrate (e.g., ^3H -norepinephrine or ^3H -dopamine).
 - Incubate to allow for substrate uptake.
 - Wash the cells to remove excess radiolabeled substrate.
 - Lyse the cells and measure the radioactivity using a scintillation counter.
- Data Analysis: Determine the IC_{50} of **Levophacetoperane** for the inhibition of norepinephrine and dopamine uptake.

Visualizations



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Caption: Experimental workflow for an in vitro uptake assay.



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Caption: Troubleshooting guide for inconsistent experimental results.

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